

4-(Trimethylsilyl)-3-butyn-1-amine molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Trimethylsilyl)-3-butyn-1-amine

Cat. No.: B1319348

[Get Quote](#)

An in-depth analysis of the molecular weight of **4-(Trimethylsilyl)-3-butyn-1-amine** reveals a calculated value of 141.29 g/mol. This is determined by its molecular formula, which is derived from its chemical structure.

The chemical name "**4-(Trimethylsilyl)-3-butyn-1-amine**" indicates a four-carbon butyn chain with an amine group at the first position, a triple bond starting at the third carbon, and a trimethylsilyl group attached to the fourth carbon. This structure corresponds to the molecular formula $C_7H_{15}NSi$. It is worth noting that some commercial suppliers may list an incorrect molecular weight for this compound due to an apparent error in the listed molecular formula.

Molecular Properties

A summary of the key quantitative data for **4-(Trimethylsilyl)-3-butyn-1-amine** is presented below.

Property	Value
Molecular Formula	$C_7H_{15}NSi$
Molecular Weight	141.29 g/mol

Molecular Weight Calculation

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation based on the atomic weights of its constituent elements is detailed in the following table.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	7	12.011[1][2][3]	84.077
Hydrogen	H	15	1.008[4][5][6][7]	15.120
Nitrogen	N	1	14.007[8][9][10][11]	14.007
Silicon	Si	1	28.086[12][13][14]	28.086
Total	141.29			

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Atomic/Molar mass [westfield.ma.edu]
- 2. youtube.com [youtube.com]
- 3. byjus.com [byjus.com]
- 4. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 5. quora.com [quora.com]
- 6. How many grams does an atom of hydrogen weigh? - askITians [askitians.com]
- 7. Hydrogen - Wikipedia [en.wikipedia.org]
- 8. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]

- 9. m.youtube.com [m.youtube.com]
- 10. Nitrogen - Wikipedia [en.wikipedia.org]
- 11. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 12. Silicon - super chemistry [edwardliuf3bson.weebly.com]
- 13. #14 - Silicon - Si [hobart.k12.in.us]
- 14. Silicon | Si (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-(Trimethylsilyl)-3-butyne-1-amine molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1319348#4-trimethylsilyl-3-butyne-1-amine-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com